

n-Butyronitrile: A Technical Guide to its Physical Properties for Solvent Selection

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Compound of Interest

Compound Name: **Butyronitrile**

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This in-depth technical guide provides a comprehensive overview of the core physical properties of **n-butyronitrile**, a versatile solvent utilized in various scientific and industrial applications, including pharmaceutical development. Understanding these properties is critical for informed solvent selection, process optimization, and ensuring safe laboratory and manufacturing practices.

Core Physical and Chemical Properties

n-Butyronitrile, also known as butanenitrile or propyl cyanide, is a colorless liquid with a characteristic sharp odor.^[1] Its chemical formula is C₄H₇N, and it possesses a nitrile functional group which imparts polarity to the molecule.^[2] This polarity influences its solubility in water and other polar solvents.^[2] The following tables summarize the key physical properties of **n-butyronitrile**, providing a range of reported values to account for variations in experimental conditions and sources.

Table 1: General and Thermal Properties of **n-Butyronitrile**

Property	Value	Source(s)
Molecular Weight	69.11 g/mol	[3][4][5]
Boiling Point	115-118 °C	[1][3][6][7]
Melting Point	-112 °C	[1][3][6]
Flash Point	16-24.4 °C	[3][5]
Autoignition Temperature	488-501 °C	[5][7]

Table 2: Physical and Optical Properties of n-**Butyronitrile**

Property	Value	Source(s)
Density	0.791-0.795 g/mL at 20-25 °C	[1][3][6]
Viscosity	0.57 mPa·s at 20 °C	[8]
Refractive Index	1.383-1.385 at 20 °C	[3][4]
Surface Tension	28.1 mN/m at 20 °C	[9]
Vapor Pressure	23 mmHg at 25 °C	[1][6]
Vapor Density	2.4 (air = 1)	[1][6]

Table 3: Solubility and Electrical Properties of n-**Butyronitrile**

Property	Value	Source(s)
Solubility in Water	3 g/100mL at 25 °C (Slightly soluble)	[7]
Solubility in Organic Solvents	Miscible with benzene, alcohol, ether, and dimethylformamide	[1][6][10]
Dielectric Constant	20.7 at 21 °C	
Dipole Moment	3.5 - 4.07 D	[2]
logP (Octanol/Water Partition Coefficient)	0.401 at 30 °C	

Table 4: Safety Information for n-**Butyronitrile**

Property	Value	Source(s)
NFPA 704 Diamond	Health: 3, Flammability: 3, Instability: 0	[11]
Lower Explosive Limit	1.65%	[11]

Experimental Protocols for Property Determination

The accurate determination of the physical properties of solvents like n-**butyronitrile** is crucial for their effective application. Standardized experimental protocols ensure consistency and comparability of data. Below are summaries of widely accepted methodologies for determining key physical properties.

Boiling Point: The boiling point of organic liquids can be determined using methods outlined by organizations such as ASTM. A common principle involves heating the liquid in a flask equipped with a condenser and a calibrated thermometer. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, and this is observed as the temperature at which the liquid and its vapor are in equilibrium under a continuous and steady reflux.

Density: The density of liquids is accurately measured using a digital density meter, following a standard test method such as ASTM D4052.[8][12][13] This method involves introducing a small volume of the liquid sample into an oscillating U-tube.[10][12][13] The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.[10][13] This frequency change is then used, in conjunction with calibration data, to determine the density of the liquid at a specific temperature.[10][13]

Viscosity: The kinematic viscosity of transparent and opaque liquids can be determined using a calibrated glass capillary viscometer, as described in ASTM D445.[3][6][11][14][15] The method involves measuring the time it takes for a fixed volume of the liquid to flow under gravity through the capillary of the viscometer at a precisely controlled temperature.[6][14] The kinematic viscosity is then calculated by multiplying the measured flow time by the calibration constant of the viscometer.[6][14]

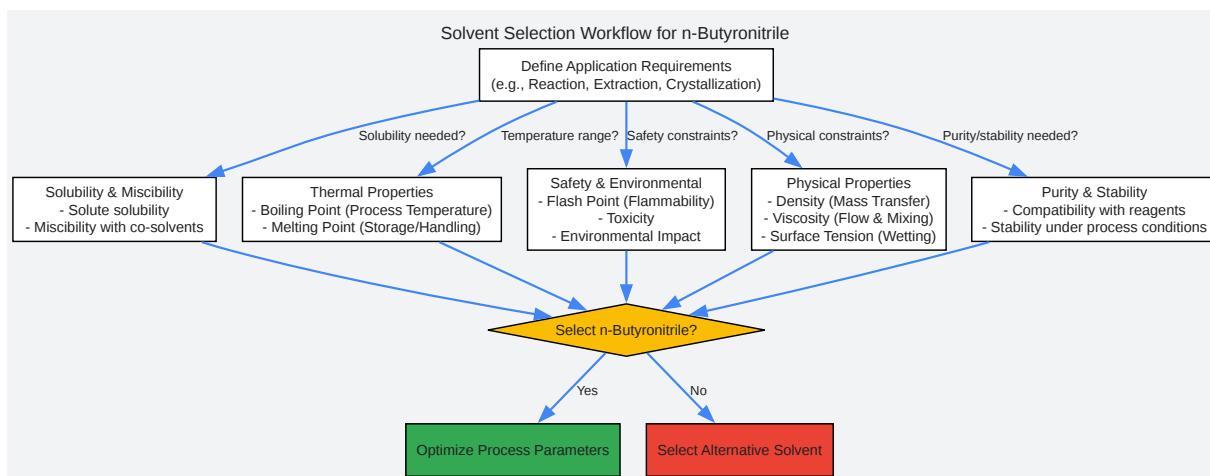
Refractive Index: The refractive index of hydrocarbon liquids and other transparent liquids is measured using a refractometer according to ASTM D1218.[2][5][9][16][17] This test method provides an accurate measurement of the refractive index to four decimal places.[2][9][16][17] The procedure can be performed using either a manual optical-mechanical instrument or an automatic digital instrument at a controlled temperature, typically 20°C or 25°C.[2][9][16][17]

Flash Point: The flash point of volatile liquids is a critical safety parameter and is determined using a closed-cup tester. The Pensky-Martens closed-cup method (ASTM D93) is a widely used standard.[7][18][19][20][21] In this method, a sample of the liquid is heated in a closed cup at a specified rate while being stirred.[18][19][20] An ignition source is periodically directed into the vapor space of the cup.[18][19][20] The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.[18][19][20]

Water Solubility: The water solubility of a substance can be determined using the flask method as described in OECD Guideline 105.[22][23][24][25][26] This method is suitable for substances with solubilities above 10^{-2} g/L.[23] A predetermined amount of the substance is agitated in a flask with a known volume of water at a constant temperature (e.g., 20 °C) until saturation is reached.[23] The concentration of the substance in the aqueous solution is then determined by a suitable analytical method.

Solvent Selection Workflow

The selection of an appropriate solvent is a multi-faceted process that requires careful consideration of various physical properties in the context of the specific application. The following diagram illustrates a logical workflow for solvent selection, using **n-butyronitrile** as an example.



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Caption: Logical workflow for solvent selection considering key physical properties.

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References

- 1. OECD test n°104: Vapour pressure - Analytice [analytice.com]

- 2. store.astm.org [store.astm.org]
- 3. store.astm.org [store.astm.org]
- 4. nazhco.com [nazhco.com]
- 5. store.astm.org [store.astm.org]
- 6. ppapco.ir [ppapco.ir]
- 7. store.astm.org [store.astm.org]
- 8. ASTM D4052 - eralytics [eralytics.com]
- 9. store.astm.org [store.astm.org]
- 10. Standard Test Method for Density, Relative Density, and API Gravity of Petroleum Liquids - The ANSI Blog [blog.ansi.org]
- 11. American Society for Testing and Materials Standard ASTM D445 Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids - AG - Australian Business Licence and Information Service [ablis.business.gov.au]
- 12. ASTM D4052 | ASTM Vapor Pressure of Petroleum Products [ayalytical.com]
- 13. scribd.com [scribd.com]
- 14. ASTM D445 - eralytics [eralytics.com]
- 15. store.astm.org [store.astm.org]
- 16. standards.iteh.ai [standards.iteh.ai]
- 17. standards.iteh.ai [standards.iteh.ai]
- 18. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 19. ASTM D93 | Flash Point by Pensky-Martens Closed Cup Tester [ayalytical.com]
- 20. Pensky–Martens closed-cup test - Wikipedia [en.wikipedia.org]
- 21. petrolube.com [petrolube.com]
- 22. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 23. oecd.org [oecd.org]
- 24. oecd.org [oecd.org]
- 25. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 26. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]

- To cite this document: BenchChem. [n-Butyronitrile: A Technical Guide to its Physical Properties for Solvent Selection]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089842#physical-properties-of-n-butyronitrile-for-solvent-selection\]](https://www.benchchem.com/product/b089842#physical-properties-of-n-butyronitrile-for-solvent-selection)

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